

# Acid Red 195 CAS number and synonyms.

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## Compound of Interest

Compound Name: Acid Red 195

Cat. No.: B1489642

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## Acid Red 195: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of **Acid Red 195**, a synthetic azo dye. The information is curated to be a valuable resource for professionals in research and development.

## Core Chemical Identifiers

**Acid Red 195** is registered under the CAS number 12220-24-5.<sup>[1][2][3][4]</sup> It is essential to distinguish it from "Reactive Red 195," which is a different chemical entity with the CAS number 93050-79-4.

A comprehensive list of synonyms for **Acid Red 195** is provided below to aid in its identification across various databases and literature.

Primary Identifier	Synonyms
CAS Number: 12220-24-5	Acid Pink BE, Acid Red 3BA, Anadurm Pink S-BE, Chromolan Pink BE, C.I. Acid Red 195, Dinaix Red 3BA, Esgylan Pink EB, Eriochrome Red B, Mordant Red 7, Navitan Pink EB, Neolan Pink P, Triamet Pink BE, Vitrolan Pink BE <sup>[1][2][3][4]</sup>

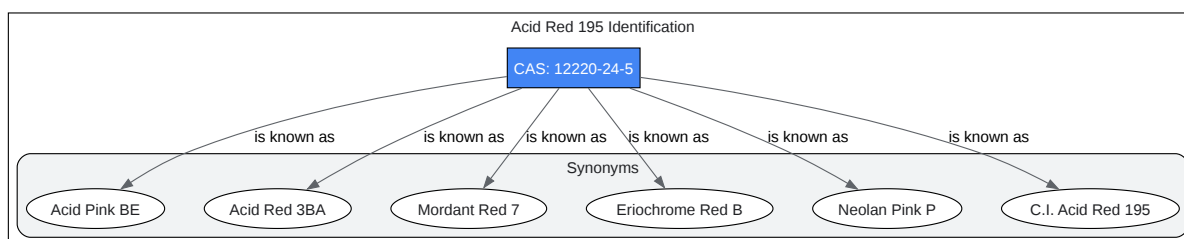
## Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Acid Red 195**. Much of the available data is computationally derived.

Property	Value	Source
Molecular Formula	C20H15N4NaO5S	PubChem[4]
Molecular Weight	446.4 g/mol	PubChem[4]
IUPAC Name	sodium 3-hydroxy-4-[(5-methyl-3-oxo-2-phenyl-1H-pyrazol-4-yl)diazenyl]naphthalene-1-sulfonate	PubChem[4]
Appearance	Data not readily available	
Solubility	Soluble in water[1]	LookChem[1]

## Chemical Identification Workflow

The following diagram illustrates the relationship between the primary CAS registry number for **Acid Red 195** and its various synonyms, providing a clear logical map for substance identification.



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Caption: Logical relationship between **Acid Red 195**'s CAS number and its common synonyms.

## Applications and Experimental Data

**Acid Red 195** is primarily utilized as a synthetic dye in the textile and paper industries.[1] It is also used as a colorant in cosmetic products.[5]

A comprehensive search for detailed experimental protocols, such as those used in drug development or for the elucidation of signaling pathways involving **Acid Red 195**, did not yield specific results. The available literature predominantly focuses on "Reactive Red 195," a substance with a different chemical identity and application profile, particularly in studies related to wastewater treatment and photocatalytic degradation.

Due to the limited availability of in-depth technical and experimental data for **Acid Red 195** in the context of research and drug development, detailed methodologies and signaling pathway diagrams cannot be provided at this time. Researchers are advised to exercise caution and verify the specific chemical identity (via CAS number) of the dye used in any experimental context.

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